

# 5-Fluoro-2-methylpyridin-3-amine: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: 5-Fluoro-2-methylpyridin-3-amine

Cat. No.: B2724910

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physicochemical properties of **5-Fluoro-2-methylpyridin-3-amine**, a key intermediate in the synthesis of various active pharmaceutical ingredients.

## Core Molecular Data

The fundamental molecular characteristics of **5-Fluoro-2-methylpyridin-3-amine** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value
Molecular Weight	126.13 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> FN <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	1256835-55-8 <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid <a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **5-Fluoro-2-methylpyridin-3-amine** are often proprietary and specific to the manufacturing entity. However, a general

workflow for its use as a drug intermediate can be conceptualized.

## General Workflow for Use as a Pharmaceutical Intermediate

The following diagram illustrates a typical workflow where **5-Fluoro-2-methylpyridin-3-amine** is utilized in a drug discovery and development pipeline.



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*General workflow for utilizing **5-Fluoro-2-methylpyridin-3-amine** in drug development.*

This generalized protocol involves the initial synthesis and purification of the intermediate, followed by its incorporation into a larger molecule to form the active pharmaceutical ingredient. Subsequent steps include purification and rigorous analytical testing before the final compound proceeds to formulation and further development.

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